

Application Note: Purification of N-propyl-2-(propylamino)acetamide

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Compound of Interest

Compound Name: *N-propyl-2-(propylamino)acetamide*

Cat. No.: B3317785

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Abstract

This document outlines a comprehensive protocol for the purification of **N-propyl-2-(propylamino)acetamide**, a small molecule amide of interest in pharmaceutical and chemical research. The protocol details two primary purification techniques: flash column chromatography and recrystallization, along with methods for assessing purity, including High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy. This guide is intended to provide researchers with a robust methodology to obtain high-purity **N-propyl-2-(propylamino)acetamide** for subsequent downstream applications.

Introduction

N-propyl-2-(propylamino)acetamide is a disubstituted acetamide derivative. As with many biologically active small molecules, achieving high purity is critical for accurate in vitro and in vivo studies, as well as for meeting regulatory standards in drug development. The presence of impurities, such as starting materials, by-products, or residual solvents, can significantly impact experimental outcomes. The following protocols provide standardized procedures for the purification and characterization of this compound. While direct synthesis and purification details for **N-propyl-2-(propylamino)acetamide** are not extensively published, the

methodologies presented here are based on established techniques for analogous N-alkylated amino acid amides.[\[1\]](#)[\[2\]](#)[\[3\]](#)

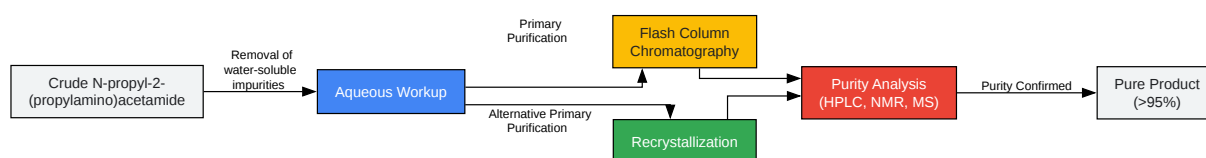
Physicochemical Properties

A summary of the key physicochemical properties of **N-propyl-2-(propylamino)acetamide** is provided in the table below.[\[4\]](#)

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ N ₂ O	PubChem [4]
Molecular Weight	158.24 g/mol	PubChem [4]
IUPAC Name	N-propyl-2-(propylamino)acetamide	PubChem [4]
CAS Number	97454-47-2	PubChem [4]

Purification Workflow

The overall workflow for the purification of **N-propyl-2-(propylamino)acetamide** is depicted in the following diagram. This process begins with the crude product obtained from synthesis and proceeds through one or both purification methods, followed by analytical verification of purity.



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References

- 1. Direct N-alkylation of unprotected amino acids with alcohols - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A Convenient Approach to Synthesizing Peptide C-Terminal N-Alkyl Amides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. luxembourg-bio.com [luxembourg-bio.com]
- 4. N-propyl-2-(propylamino)acetamide | C₈H₁₈N₂O | CID 23560856 - PubChem [pubchem.ncbi.nlm.nih.gov]
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